

Essential Safety and Disposal Procedures for Dapansutrile

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Compound of Interest

Compound Name: Dapansutrile

Cat. No.: B1669814

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For researchers, scientists, and drug development professionals handling **Dapansutrile** (also known as OLT1177), adherence to proper disposal and safety protocols is paramount to ensure a safe laboratory environment and compliance with regulations. This guide provides a comprehensive overview of the necessary procedures for the safe handling and disposal of **Dapansutrile**.

Hazard and Safety Data

Dapansutrile is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is harmful if swallowed, in contact with skin, or if inhaled, and can cause significant skin and eye irritation.^{[1][2]} All personnel handling this compound must be thoroughly familiar with its Safety Data Sheet (SDS) and wear appropriate personal protective equipment (PPE).

Table 1: **Dapansutrile** Hazard Information Summary

Hazard Classification	GHS Hazard Statement(s)	Key Precautionary Measures
Acute Oral Toxicity	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. [1] [3]
Acute Dermal Toxicity	H312: Harmful in contact with skin	P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of water. P312: Call a POISON CENTER or doctor/physician if you feel unwell. P363: Wash contaminated clothing before reuse. [4]
Acute Inhalation Toxicity	H332: Harmful if inhaled	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell. [2] [3]
Skin Corrosion/Irritation	H315: Causes skin irritation	P280: Wear protective gloves. P332+P313: If skin irritation occurs: Get medical advice/attention. [1] [2]

Serious Eye Damage/Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention. [1] [2]
Aquatic Hazard	H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment. [1]

Proper Disposal Protocol for Dapansutrile

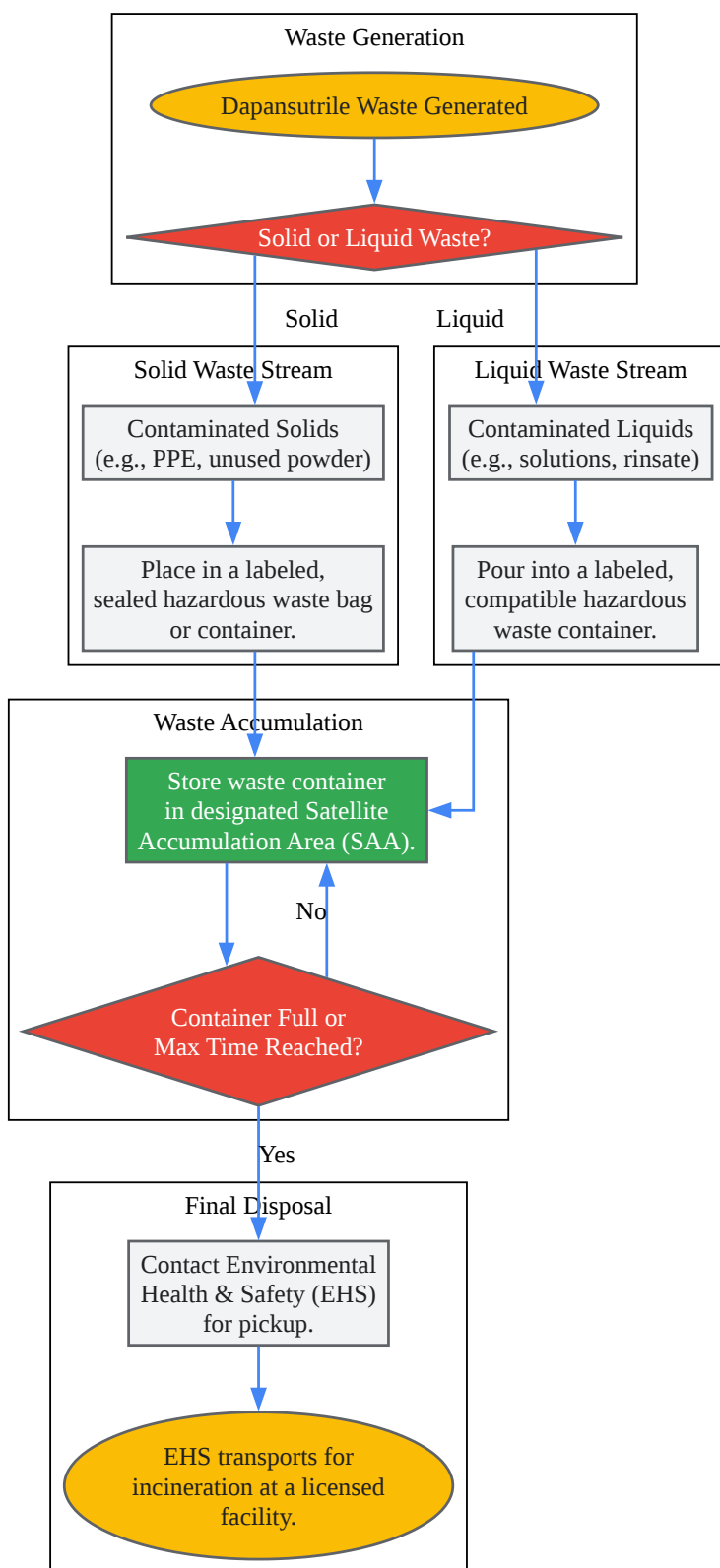
The disposal of **Dapansutrile** must be conducted in a manner that minimizes risk to personnel and the environment. As a hazardous chemical, it should not be disposed of in standard trash or down the drain. The following step-by-step procedure should be followed:

- Segregation of Waste:
 - All solid waste contaminated with **Dapansutrile**, including unused compound, contaminated PPE (gloves, lab coats), and weighing papers, must be segregated from non-hazardous laboratory waste.
 - Liquid waste, such as solutions containing **Dapansutrile**, should be collected in a dedicated, compatible waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Waste Container Requirements:
 - Use only approved, leak-proof, and chemically compatible containers for **Dapansutrile** waste. Containers should have a secure screw-top cap.

- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name ("**Dapansutrile**" or "3-(methylsulfonyl)-propanenitrile"), the concentration (if in solution), and the date accumulation started.
- Storage of Waste:
 - Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - The SAA must be at or near the point of generation and under the control of the laboratory personnel.
 - Ensure the waste container is kept closed at all times, except when adding waste.
- Disposal of Empty Containers:
 - Empty containers that held **Dapansutrile** must be triple-rinsed with a suitable solvent.
 - The rinsate from this process is considered hazardous waste and must be collected in the designated liquid hazardous waste container.
 - After triple-rinsing, the container can be disposed of as non-hazardous waste, but all labels must be defaced or removed.
- Arranging for Final Disposal:
 - Once the waste container is full or has been in accumulation for the maximum allowable time per institutional and local regulations, contact your institution's EHS office to arrange for pickup.
 - EHS will transport the waste to a licensed hazardous waste disposal facility, where it will likely be disposed of via high-temperature incineration.

Experimental Workflow for Dapansutrile Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Dapansutrile** waste.



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